

Technical Guide: TAMRA Tetrazine Probes for Bioorthogonal Labeling

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Compound of Interest

Compound Name: TAMRA tetrazine

CAS No.: 1621096-76-1

Cat. No.: B6291147

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Executive Summary

TAMRA Tetrazine represents a high-performance class of fluorescent probes designed for bioorthogonal chemistry, specifically the Inverse Electron Demand Diels-Alder (IEDDA) reaction. By conjugating the bright, pH-insensitive fluorophore Carboxytetramethylrhodamine (TAMRA) with a reactive tetrazine moiety, researchers can label trans-cyclooctene (TCO)-tagged biomolecules with exceptional speed (

) and specificity.

This guide details the physicochemical properties, structural variations, and experimental protocols for using **TAMRA Tetrazine** in live-cell imaging, flow cytometry, and proteomic profiling.

Chemical Architecture & Physicochemical Properties[1][2]

The efficacy of **TAMRA Tetrazine** relies on its tripartite structure: the fluorogenic core, the solubility-enhancing linker, and the reactive "warhead."

Structural Components[3]

- Fluorophore Core (TAMRA):
 - Identity: Carboxytetramethylrhodamine.[1]
 - Isomerism: Commercial preparations typically exist as pure 5-isomer or 6-isomer, or a mixture. The 5-isomer is preferred for reproducible steric positioning in precise FRET applications.
 - Spectral Profile: Excitation ~545 nm (compatible with 532 nm or 561 nm lasers); Emission ~575 nm (Orange/Red).
- The Linker (Spacer):
 - Hydrophobic (Short): Direct attachment or short alkyl chains (e.g., C6). Used for intracellular delivery where membrane permeability is critical.
 - Hydrophilic (PEG): Polyethylene glycol (PEG4 or PEG3) spacers are standard for protein labeling to prevent aggregation and improve water solubility.
- The Warhead (Tetrazine):
 - H-Tetrazine: Higher reactivity, lower stability.
 - Methyltetrazine: Slightly lower reactivity (still ultrafast), higher stability in serum.

Molecular Weight & Formula Data

The molecular weight (MW) varies significantly based on the linker length and specific tetrazine derivative.

Compound Variant	Molecular Formula	Molecular Weight (Da)	Solubility	Application
5-TAMRA-Tetrazine (Short)		~599.64	DMSO, DMF	Intracellular Imaging
TAMRA-PEG4-Tetrazine		~846.92	Water, DMSO	Protein/Antibody Labeling
TAMRA-PEG3-Methyltetrazine		~775.85	Water, DMSO	In vivo / Serum Studies

Spectral Properties

- Extinction Coefficient (ϵ): ~90,000 - 95,000 at 568 nm in water.
- Quantum Yield (Φ): ~0.3 - 0.7 (environment dependent; typically lower in water than methanol due to quenching).
- Correction Factor (F): ~0.32 (Use this to correct protein concentration during A280 measurements).

Mechanistic Basis: The IEDDA Reaction[5][6][7][8]

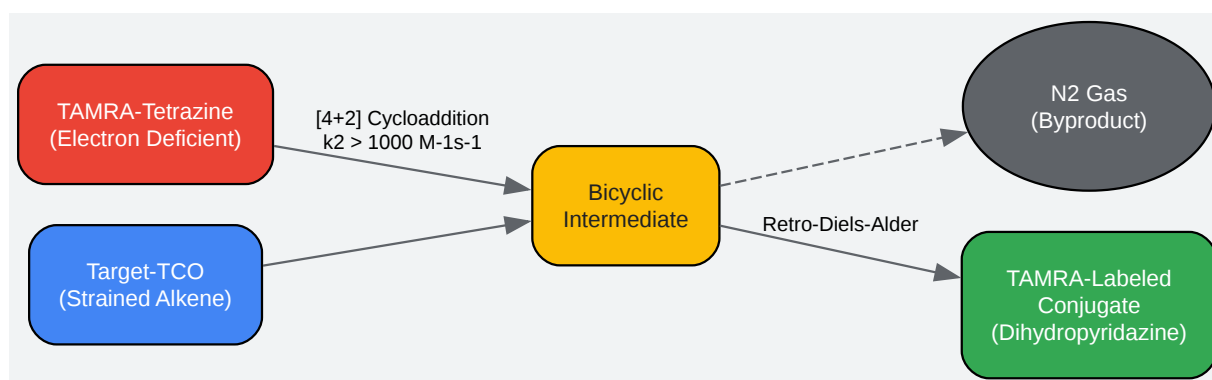
The labeling mechanism relies on the Inverse Electron Demand Diels-Alder (IEDDA) reaction between the electron-deficient tetrazine on the probe and an electron-rich strained alkene (TCO) on the target.[2][3]

Reaction Logic

- Cycloaddition: The tetrazine and TCO undergo a [4+2] cycloaddition.

- Retro-Diels-Alder: The intermediate spontaneously releases nitrogen gas (), driving the reaction to irreversibility.
- Product: A stable dihydropyridazine linkage is formed.[3][4]

Pathway Diagram



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Figure 1: The IEDDA reaction pathway.[5] The rapid release of nitrogen gas renders the ligation irreversible and bioorthogonal.

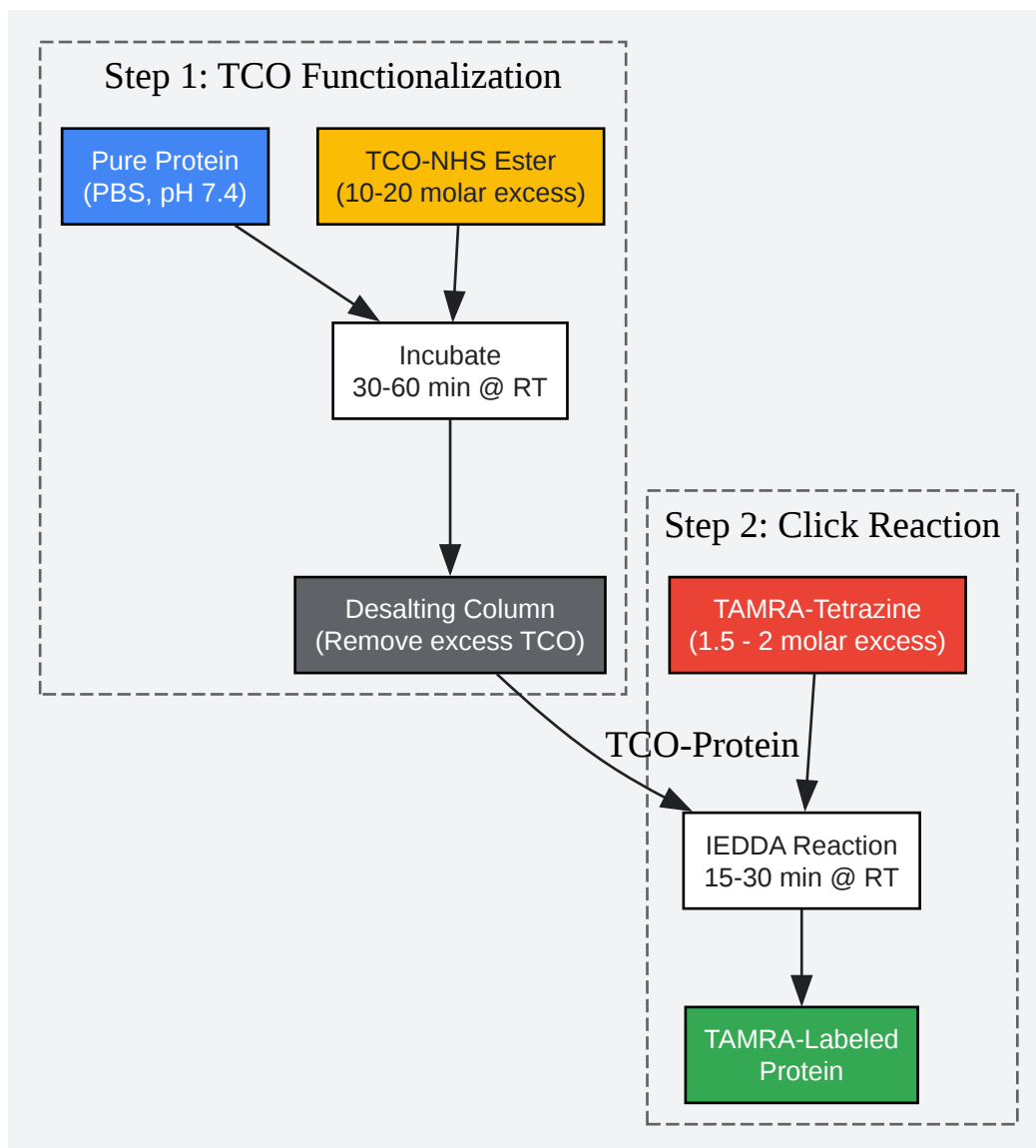
Experimental Protocol: Protein Labeling

This protocol describes the two-step labeling of a target protein: first modifying it with TCO, then reacting it with TAMRA-PEG4-Tetrazine.

Reagents Required[3]

- Target Protein: 1 mg/mL in amine-free buffer (PBS, pH 7.4).
- TCO-NHS Ester: For initial protein activation.[4]
- TAMRA-PEG4-Tetrazine: 10 mM stock in anhydrous DMSO.
- Desalting Columns: (e.g., Zeba Spin, PD-10) with 7k MWCO.

Workflow Diagram



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Figure 2: Sequential workflow for converting a native protein into a TAMRA-labeled conjugate using TCO-Tetrazine click chemistry.

Step-by-Step Methodology

Step 1: TCO Modification (Activation)

- Dissolve TCO-NHS ester in anhydrous DMSO immediately before use.

- Add 10–20 molar equivalents of TCO-NHS to the protein solution (concentration 1–5 mg/mL).
 - Note: Do not use Tris or Glycine buffers, as primary amines compete with the NHS ester. [\[2\]](#)
- Incubate for 30–60 minutes at room temperature (RT).
- Purification (Critical): Remove unreacted TCO-NHS using a desalting column equilibrated with PBS. This prevents "dead" TCO from consuming the expensive TAMRA-Tetrazine in the next step.

Step 2: TAMRA-Tetrazine Labeling

- Calculate the concentration of the TCO-modified protein.
- Add 1.5 – 5 molar equivalents of TAMRA-PEG4-Tetrazine to the TCO-protein.
 - Why low excess? The IEDDA reaction is so efficient that large excesses are unnecessary, reducing background fluorescence.
- Incubate for 15–30 minutes at RT. (Reaction is often complete in <10 mins).
- Final Purification: Optional. If using low equivalents (e.g., 1.2 eq), purification may not be required for imaging applications. For strict quantification, remove free dye via size-exclusion chromatography.

Troubleshooting & Optimization

Solubility Issues

- Problem: TAMRA-Tetrazine precipitates upon addition to aqueous buffer.
- Solution: Ensure the stock is dissolved in high-quality anhydrous DMSO. Use the PEG4 variant for protein labeling. Do not exceed 5% v/v DMSO in the final protein mixture.

Fluorescence Quenching

- Problem: Low signal despite successful conjugation.

- Cause: Over-labeling can lead to dye-dye quenching (homo-FRET) if fluorophores are too close.
- Fix: Reduce the TCO-NHS molar excess in Step 1 to lower the Degree of Labeling (DOL). Aim for a DOL of 1–3 dyes per protein.

"Turn-On" Effect

- Insight: Tetrazines act as quenchers of their attached fluorophores. Upon reaction with TCO, this quenching is relieved, resulting in a fluorescence increase (fluorogenic "turn-on").
- Benefit: This reduces the need for washing steps in "no-wash" live-cell imaging protocols.

References

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